

# Application Notes and Protocols for Pentaerythrityl Tetrastearate in Topical Formulations

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pentaerythrityl Tetrastearate

Cat. No.: B093931

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Pentaerythrityl Tetrastearate** (PETS) is a tetraester of pentaerythritol and stearic acid, functioning as a versatile ingredient in topical formulations.<sup>[1][2]</sup> It is primarily utilized as a thickening agent, emulsion stabilizer, and emollient to enhance the texture, stability, and sensory properties of creams, lotions, and ointments.<sup>[1]</sup> Its non-greasy and non-comedogenic nature makes it suitable for a wide range of skin types.<sup>[1]</sup> This document provides detailed application notes and protocols for the effective incorporation of **Pentaerythrityl Tetrastearate** into topical formulations.

## Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **Pentaerythrityl Tetrastearate** is essential for its successful incorporation into topical formulations.

Property	Value	Reference
INCI Name	Pentaerythrityl Tetrastearate	[3]
CAS Number	115-83-3	[1]
Appearance	White to off-white, waxy solid (powder or beads)	[1]
Melting Point	60-66 °C	[1]
Solubility	Soluble in ethanol and benzene; Slightly soluble in water	

## Key Functions in Topical Formulations

**Pentaerythrityl Tetrastearate** offers multiple benefits in the formulation of topical products:

- **Viscosity Modifier:** It significantly increases the viscosity of the oil phase, contributing to a richer and more substantive feel of the final product.
- **Emulsion Stabilizer:** By thickening the oil phase, it helps to stabilize oil-in-water (O/W) and water-in-oil (W/O) emulsions, preventing phase separation.[1]
- **Emollient:** It forms a non-occlusive film on the skin, providing a smooth and lubricious feel without being greasy.[1]
- **Texture Enhancer:** It contributes to a desirable sensory profile, imparting a creamy and luxurious texture to formulations.[1]

## Recommended Use Levels

The concentration of **Pentaerythrityl Tetrastearate** should be optimized based on the desired viscosity and sensory characteristics of the final formulation.

Formulation Type	Recommended Use Level (%)
Lotions	1.0 - 3.0
Creams	2.0 - 7.0
Ointments	3.0 - 10.0
Anhydrous Systems	1.0 - 15.0

Note: While some sources suggest that **Pentaerythrityl Tetrastearate** can be used in cosmetics at concentrations up to 55%, this is not typical for standard topical formulations and may be reserved for specialized applications.[1] For its PEGylated derivative, PEG-150 **Pentaerythrityl Tetrastearate**, the maximum reported use concentrations are up to 5% in rinse-off products and 1.8% in leave-on products.[4][5][6]

## Experimental Protocols

### General Protocol for Incorporating Pentaerythrityl Tetrastearate into an Oil-in-Water (O/W) Emulsion

This protocol outlines the standard procedure for incorporating **Pentaerythrityl Tetrastearate** into a typical cream or lotion formulation.

Materials and Equipment:

- **Pentaerythrityl Tetrastearate**
- Oil phase ingredients (e.g., emollients, fatty alcohols, oil-soluble actives)
- Water phase ingredients (e.g., deionized water, humectants, water-soluble actives, preservatives)
- Emulsifier(s)
- Heating and stirring equipment (e.g., water bath, hot plate with magnetic stirrer, overhead propeller mixer)
- Homogenizer (optional, for smaller particle size and improved stability)

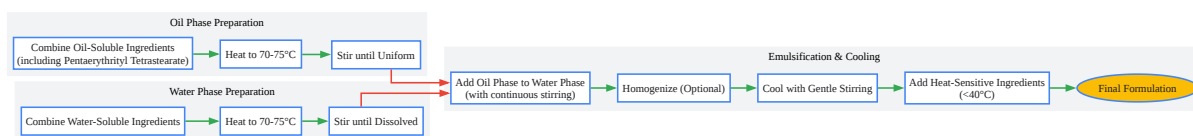
- Beakers and other standard laboratory glassware
- Thermometer

Procedure:

- Oil Phase Preparation:
  - Combine all oil-soluble ingredients, including **Pentaerythrityl Tetrastearate**, in a suitable beaker.
  - Heat the oil phase to 70-75°C, ensuring it is above the melting point of **Pentaerythrityl Tetrastearate** and any other solid ingredients.
  - Stir the oil phase gently until all components are completely melted and the phase is uniform.
- Water Phase Preparation:
  - In a separate beaker, combine all water-soluble ingredients.
  - Heat the water phase to 70-75°C. Stir until all solids are dissolved.
- Emulsification:
  - Slowly add the oil phase to the water phase while stirring continuously with a suitable mixer.
  - Maintain the temperature at 70-75°C during the addition.
  - Increase the mixing speed for a few minutes to form a coarse emulsion.
- Homogenization (Optional):
  - For a finer emulsion and enhanced long-term stability, homogenize the mixture while it is still hot.
- Cooling:

- Begin to cool the emulsion while stirring gently.
- Incorporate any temperature-sensitive ingredients (e.g., fragrances, certain actives) when the temperature drops below 40°C.
- Final Adjustments:
  - Adjust the pH of the formulation as required.
  - Add a preservative system if not already included in the water phase.
  - Continue to stir until the formulation has cooled to room temperature and is uniform.

## Visual Workflow for O/W Emulsion Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for incorporating **Pentaerythrityl Tetrastearate** into an O/W emulsion.

## Formulation Considerations

- **Compatibility:** **Pentaerythrityl Tetrastearate** is generally compatible with a wide range of cosmetic ingredients. However, as with any new formulation, it is crucial to conduct stability testing to ensure compatibility with all components, especially with high concentrations of electrolytes or certain active ingredients.

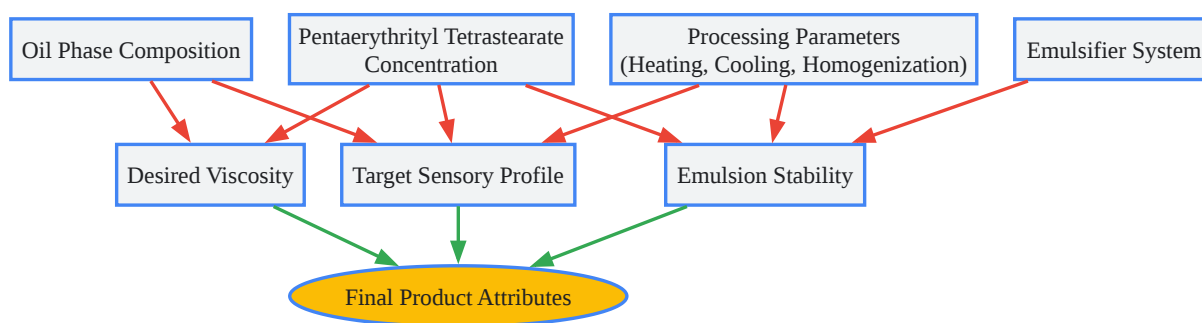
- **Impact on Texture:** The final texture of the formulation will depend on the concentration of **Pentaerythrityl Tetrastearate**, the emulsifier system used, and the overall composition of the oil phase. Experimentation is recommended to achieve the desired sensory profile.
- **Crystallization:** Due to its high melting point, improper cooling can lead to the crystallization of **Pentaerythrityl Tetrastearate**. A controlled and gradual cooling process with continuous, gentle stirring is recommended to ensure a smooth and homogenous final product.

## Safety and Regulatory Information

- **Safety:** **Pentaerythrityl Tetrastearate** is considered a safe and non-toxic ingredient for use in cosmetic and personal care products.[1] It has been shown to be non-irritating and non-sensitizing to the skin.[1]
- **Regulatory Status:** **Pentaerythrityl Tetrastearate** is listed on major international cosmetic ingredient inventories.

## Logical Relationship in Formulation Development

The following diagram illustrates the key relationships to consider when formulating with **Pentaerythrityl Tetrastearate**.



[Click to download full resolution via product page](#)

Caption: Key formulation parameters influencing final product attributes.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. specialchem.com [specialchem.com]
- 2. nimbasia.com [nimbasia.com]
- 3. Pentaerythrityl Tetrastearate | C77H148O8 | CID 61037 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cir-safety.org [cir-safety.org]
- 5. Safety Assessment of PEG-150 Pentaerythrityl Tetrastearate as Used in Cosmetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Pentaerythrityl Tetrastearate in Topical Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093931#protocol-for-incorporating-pentaerythrityl-tetrastearate-into-topical-formulations]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)